

Addressing the potential for reduced RIG012 solubility with aged DMSO

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Technical Support Center: RIG012 Experimental Guidance

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered when working with **RIG012**, with a specific focus on solubility challenges that may arise from the use of aged dimethyl sulfoxide (DMSO).

Troubleshooting Guides

Issue: Reduced Solubility or Precipitation of RIG012 in DMSO

Researchers may observe that **RIG012**, which is typically soluble in DMSO, exhibits reduced solubility or precipitates out of solution. This is often attributed to the use of aged or improperly stored DMSO.

Possible Causes and Solutions

Troubleshooting & Optimization

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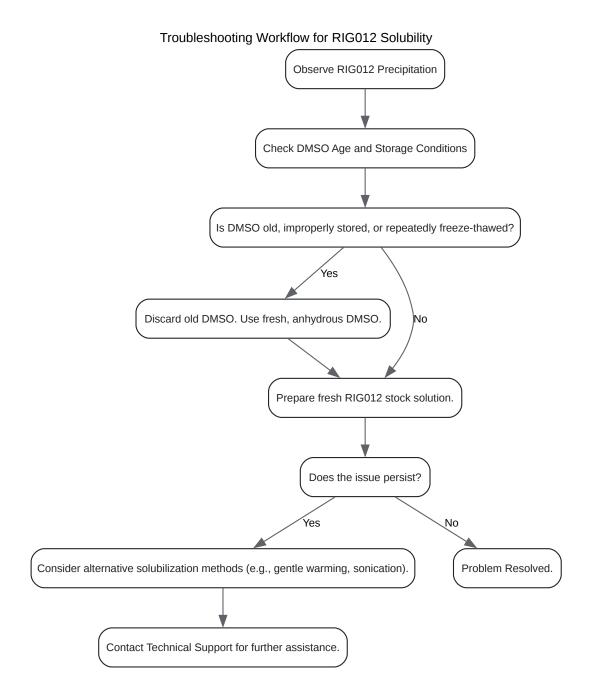
Cause	Description	Recommended Action
DMSO Degradation	DMSO can degrade over time, especially when exposed to air (moisture), light, and temperature fluctuations. The primary degradation products include dimethyl sulfone (DMSO2), formaldehyde, and formic acid. These byproducts can alter the solvent properties of DMSO, leading to a decrease in the solubility of dissolved compounds like RIG012.	Use fresh, high-purity, anhydrous DMSO for the preparation of RIG012 stock solutions. If you suspect your DMSO is old, it is best to discard it and use a fresh vial.
Hygroscopic Nature of DMSO	DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere. [1] The presence of water in DMSO can significantly decrease the solubility of hydrophobic compounds.	Always use anhydrous DMSO and handle it in a dry environment. Keep the container tightly sealed when not in use. Consider using a desiccator for storage.
Improper Storage of DMSO	Storing DMSO in inappropriate containers (e.g., low-grade plastics) or under improper conditions (e.g., exposure to light and heat) can accelerate its degradation.	Store DMSO in its original, airtight, amber glass container at room temperature (15–25°C or 59–77°F) in a well-ventilated area.
Freeze-Thaw Cycles	Repeatedly freezing and thawing DMSO can introduce moisture and accelerate degradation, potentially affecting the solubility of the compound.	Aliquot your DMSO into smaller, single-use volumes to avoid multiple freeze-thaw cycles.





Experimental Workflow to Troubleshoot Solubility Issues







Cytoplasm RIG012 binds inhibits activates activates TRAF3 NF-κΒ ΤΒΚ1/ΙΚΚε phosphorylates induces transcription IRF3/IRF7 induces transcription **Nucleus**

RIG-I Signaling Pathway

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References

- 1. A Bifunctional Dimethylsulfoxide Substitute Enhances the Aqueous Solubility of Small Organic Molecules - PMC [pmc.ncbi.nlm.nih.gov]
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